

# Application Notes: Synthetic Derivatization of 1-Bromocyclobutanecarboxylic Acid

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## Compound of Interest

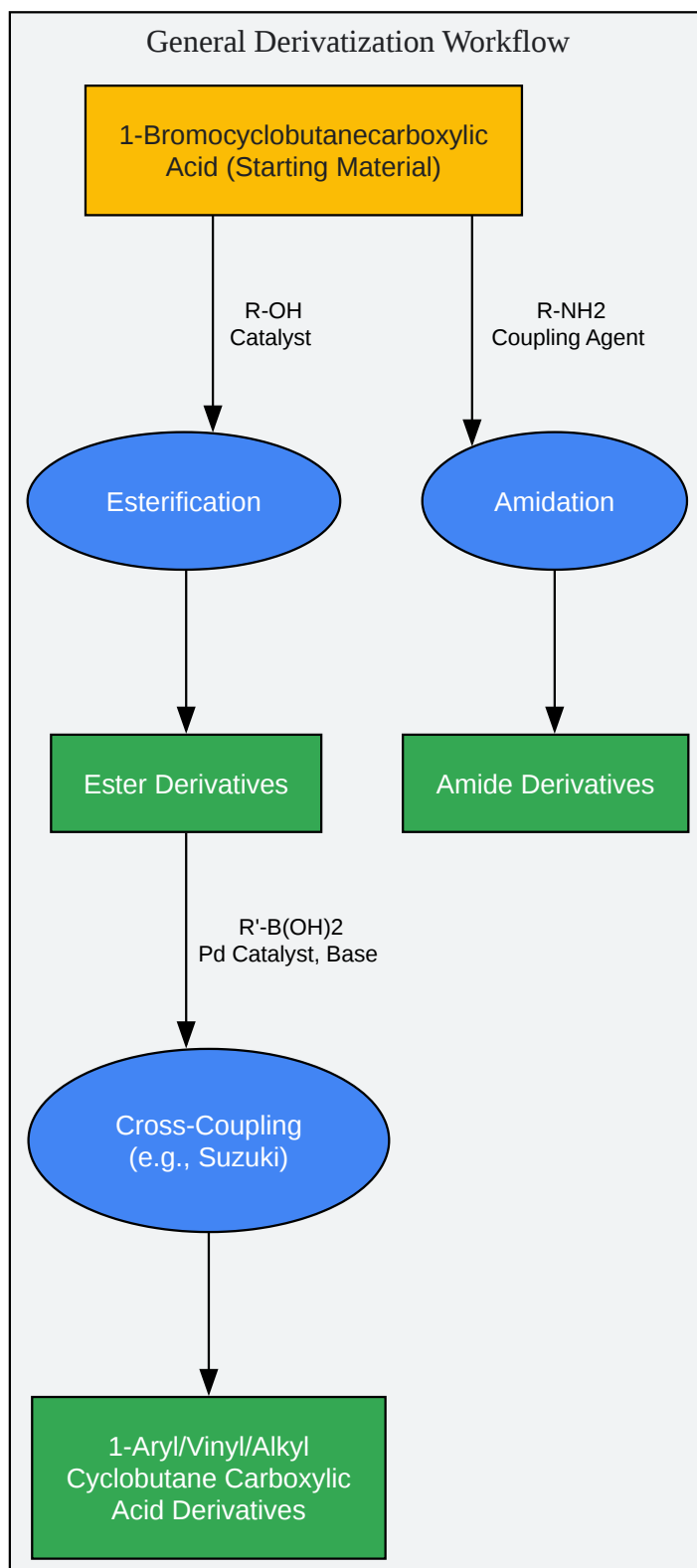
Compound Name: *1-Bromocyclobutanecarboxylic acid*

Cat. No.: *B1347131*

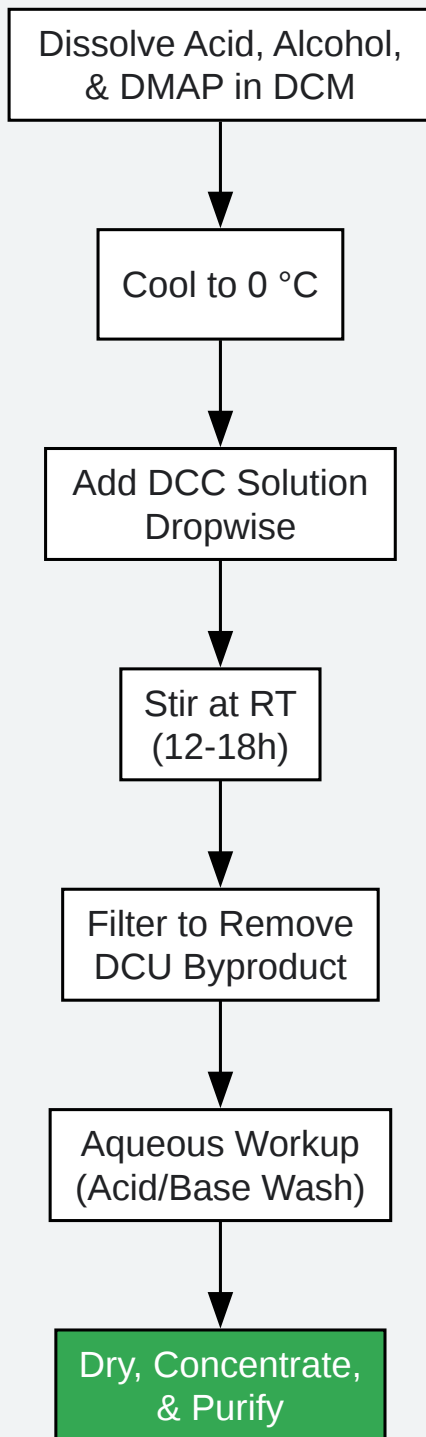
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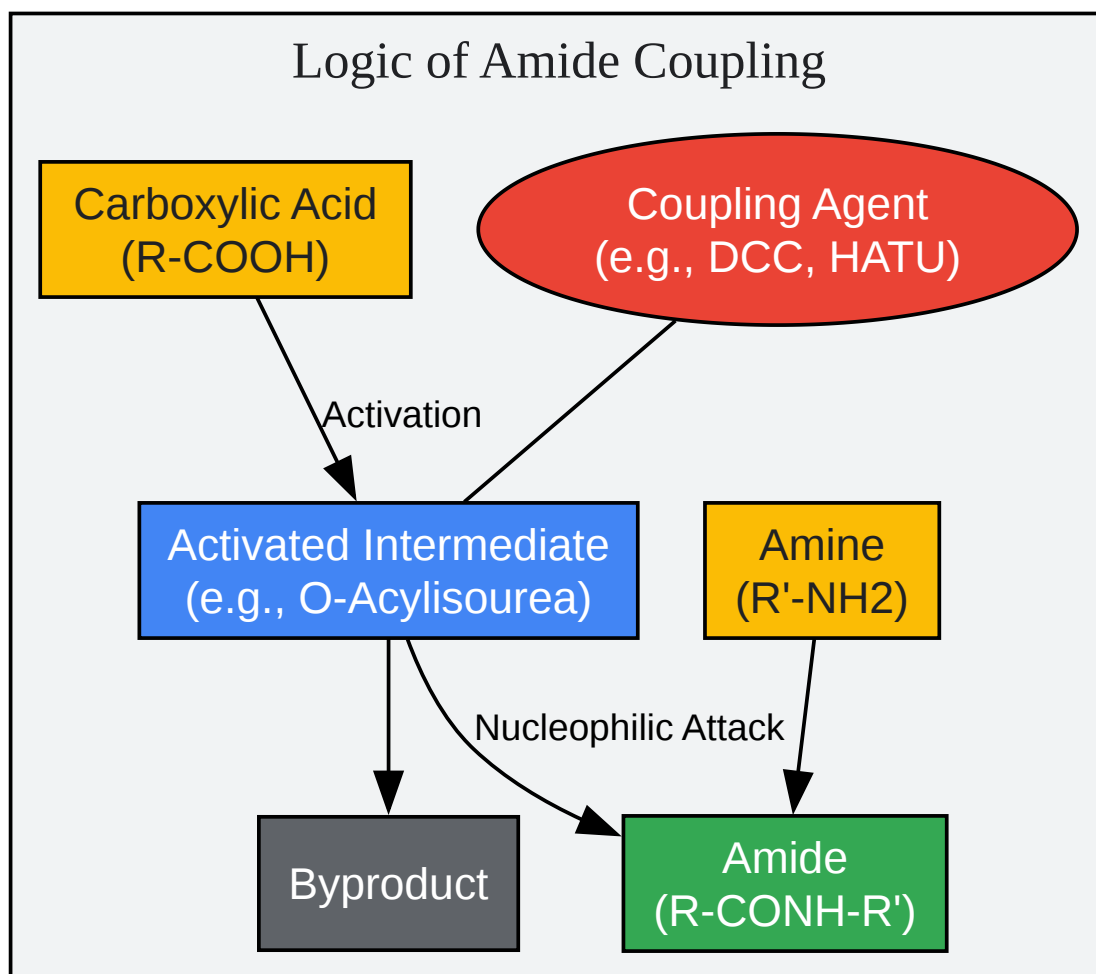
## Introduction

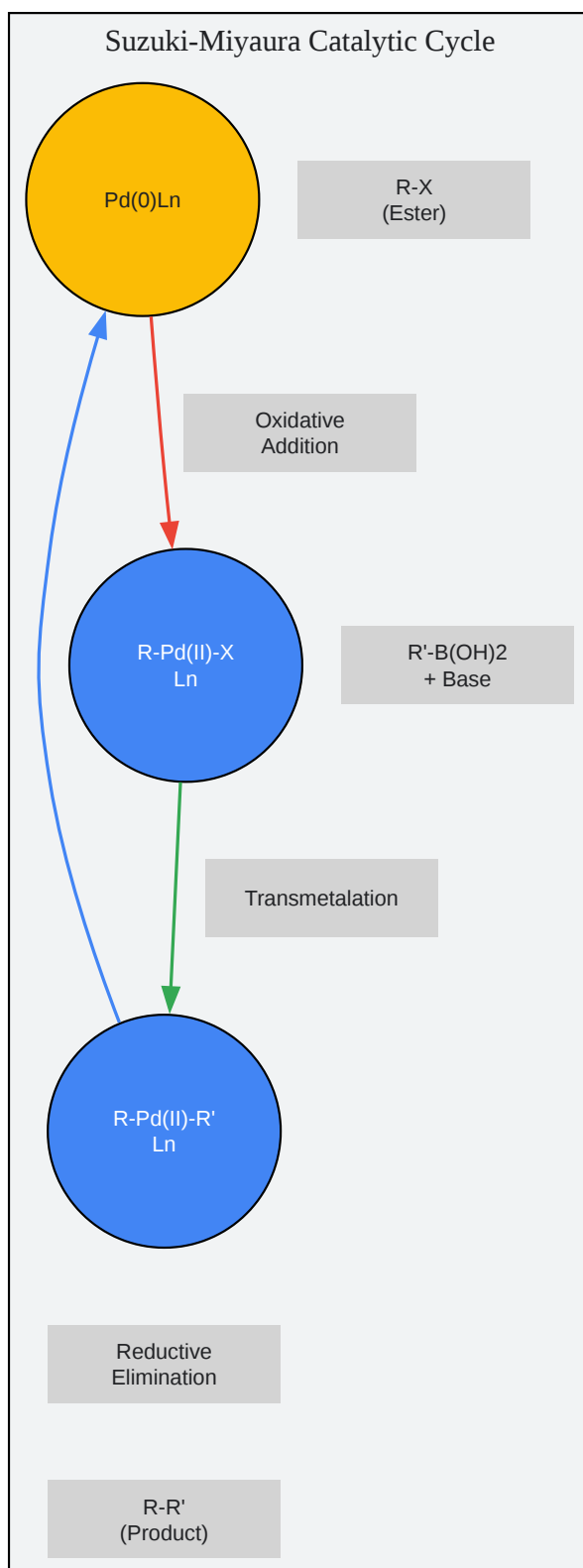
**1-Bromocyclobutanecarboxylic acid** is a valuable synthetic building block in medicinal chemistry and drug development. Its rigid cyclobutane scaffold provides a unique three-dimensional profile, while the bromine and carboxylic acid functional groups offer versatile handles for a wide range of chemical modifications. Derivatization at these sites allows for the systematic exploration of chemical space to optimize the pharmacological properties of lead compounds. These application notes provide detailed protocols for three key classes of derivatization: esterification, amidation, and palladium-catalyzed Suzuki-Miyaura cross-coupling.



## Steglich Esterification Workflow







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